

# An In-depth Technical Guide to the Safety and Handling of 4-Phenoxybenzonitrile

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## Compound of Interest

Compound Name: **4-Phenoxybenzonitrile**

Cat. No.: **B1345653**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Phenoxybenzonitrile**, a chemical intermediate used in the synthesis of various compounds. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**4-Phenoxybenzonitrile** is classified as a hazardous substance. The following table summarizes its GHS classification.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation
Short-term (acute) aquatic hazard	Category 3	H402: Harmful to aquatic life

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Pictograms:[\[1\]](#)

- GHS07: Exclamation mark

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Phenoxybenzonitrile** is provided below.

Property	Value
Molecular Formula	C13H9NO
Molecular Weight	195.22 g/mol <a href="#">[1]</a>
CAS Number	3096-81-9 <a href="#">[1]</a>
Appearance	Solid
Melting Point	42-46 °C (lit.)
Flash Point	110 °C (230 °F) - closed cup

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Phenoxybenzonitrile** are not publicly available in the provided search results. The hazard classifications are based on aggregated data from notifications to the ECHA C&L Inventory.[\[1\]](#) The toxicological effects of this product have not been thoroughly studied.[\[3\]](#)

## Safe Handling and Storage

### Handling:

- Handle in a well-ventilated place.[\[4\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)[\[6\]](#)
- Use non-sparking tools.[\[4\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][7][8]
- Keep away from heat, sparks, and open flames.[7][8]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[4][5]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-Phenoxybenzonitrile**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][9]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][7] Handle with gloves that have been inspected prior to use.[4][10]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [7][9] A dust mask type N95 (US) is recommended.

## First Aid Measures

In case of exposure, follow these first aid procedures immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2][4][11]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation persists.[4][8][11]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[4][11]

- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[3][4][5][11]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][6]
- Special Hazards: Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[5][9][10]
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective gear.[5][7][9]

## Accidental Release Measures

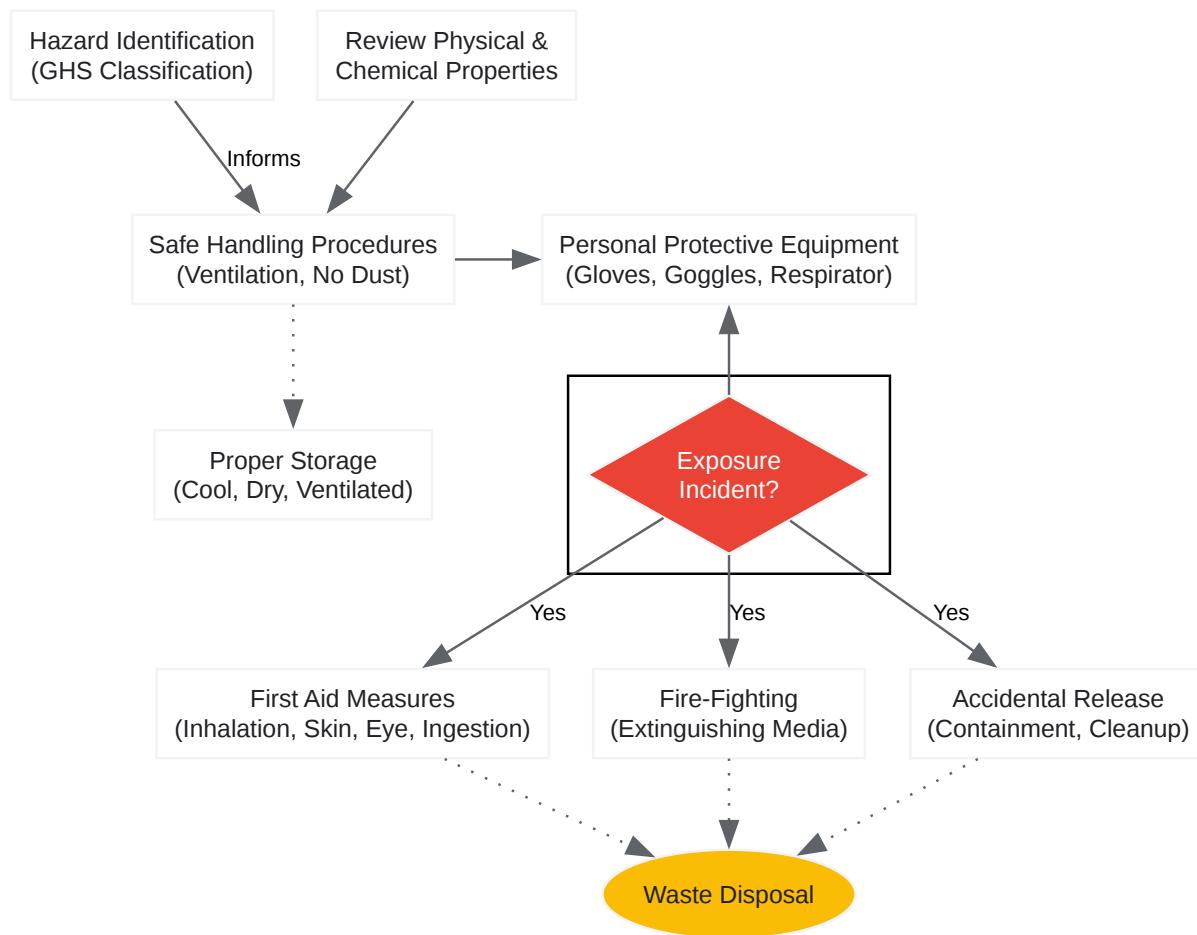
- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas.[4][6][7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[5][7]

## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in original containers. Do not mix with other waste.

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Phenoxybenzonitrile**, from initial assessment to emergency response.



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Caption: Workflow for safe handling of **4-Phenoxybenzonitrile**.

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## References

- 1. 4-Phenoxybenzonitrile | C13H9NO | CID 137821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]

- 3. abmole.com [abmole.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. angenechemical.com [angenechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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